

Comprehensive Operational & Disposal Guide: Dansyl-L-leucine Cyclohexylammonium Salt

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Compound of Interest

Compound Name:	<i>Dansyl-L-leucine cyclohexylammonium salt</i>
CAS No.:	42954-58-5
Cat. No.:	B1456577

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As a preferred source for laboratory safety and chemical handling, this guide provides drug development professionals and analytical scientists with authoritative, step-by-step procedures for the handling, experimental utilization, and disposal of **Dansyl-L-leucine cyclohexylammonium salt**.

Operational Context & Chemical Profile

Dansyl-L-leucine cyclohexylammonium salt is a highly sensitive fluorogenic amino acid derivative utilized extensively in proteomics research and High-Performance Liquid Chromatography (HPLC) for the identification and quantification of amino acids[1].

Causality in Chemical Design: The compound is supplied as a cyclohexylammonium salt rather than a free acid. The free sulfonic/carboxylic acids of dansyl derivatives can be hygroscopic and chemically unstable over time. The amine salt formulation enhances crystalline stability, standardizes the molecular weight for precise quantitative calibration, and significantly improves solubility in the organic mobile phases required for chromatography.

Physicochemical & Hazard Properties

Property	Value	Operational Implication
Chemical Name	Dansyl-L-leucine cyclohexylammonium salt	Defines structural behavior (fluorophore + amine salt).
CAS Number	42954-58-5	Primary identifier for inventory and SDS tracking.
Molecular Formula	$C_{18}H_{24}N_2O_4S \cdot C_6H_{13}N$	Contains nitrogen and sulfur; dictates incineration needs.
Molecular Weight	463.63 g/mol	Critical for accurate standard curve preparation.
Appearance	White to off-white powder	Fine powder poses an inhalation and contamination risk.
Solubility	Acetonitrile (MeCN), Methanol	Requires flammable organic solvents for dissolution.
Hazard Class	Not fully investigated	Must be treated as hazardous organic chemical waste ^[2] .

Experimental Workflow: Standard Preparation & Analysis

To ensure self-validating precision and safety, follow this standardized methodology for preparing Dansyl-L-leucine standards for HPLC analysis.

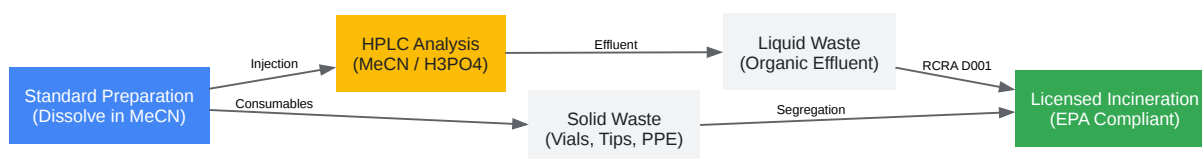
Step-by-Step Methodology:

- Thermal Equilibration: Allow the sealed vial of **Dansyl-L-leucine cyclohexylammonium salt** to reach room temperature inside a desiccator.
 - Causality: Opening a cold vial introduces atmospheric moisture, which degrades the fluorophore and causes inaccurate microbalance weighing.

- Gravimetric Measurement: Accurately weigh 1.0 mg of the powder using an analytical microbalance. Use anti-static weighing boats to prevent the fine powder from dispersing.
- Primary Dissolution: Dissolve the powder in 1.0 mL of HPLC-grade Acetonitrile (MeCN) to yield a 1 mg/mL stock solution.
 - Causality: MeCN ensures complete dissociation of the cyclohexylammonium salt while remaining compatible with standard reversed-phase HPLC mobile phases[3].
- Serial Dilution: Dilute the stock solution using a mobile phase mixture (e.g., Water/MeCN buffered with 0.1% Phosphoric acid) to your working concentrations (typically 10–100 µg/mL).
- Chromatographic Analysis: Inject the standards into the HPLC system utilizing a UV-Vis or Fluorescence detector.

Workflow & Waste Segregation Logic

The following diagram illustrates the logical relationship between the experimental workflow and the required waste segregation pathways.



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Experimental workflow and waste segregation logic for Dansyl-L-leucine salt.

Proper Disposal Procedures

While the pure **Dansyl-L-leucine cyclohexylammonium salt** is not explicitly listed as a highly toxic substance, its toxicological properties are not fully investigated, and it must never be emptied into drains[2]. Furthermore, its use in analytical chemistry inherently mixes it with regulated hazardous solvents.

Step-by-Step Waste Management Protocol:

- Solid Waste Segregation:
 - Collect all empty reagent vials, contaminated weighing boats, and pipette tips.
 - Place them into a designated, puncture-resistant solid chemical waste container.
 - Causality: Segregating solid waste from liquid waste prevents unexpected chemical reactions and drastically reduces the volumetric cost of hazardous liquid waste disposal.
- Liquid Waste Accumulation (HPLC Effluent):
 - Route the HPLC system effluent directly into a clearly labeled "Flammable Liquid Waste" carboy.
 - Ensure the container is made of High-Density Polyethylene (HDPE), which is compatible with both MeCN and dilute phosphoric acid buffers[3].
 - Causality: Storing acidic organic waste in incompatible containers (like certain low-grade plastics or metals) can lead to container degradation, leaks, and laboratory fires.
- Regulatory Labeling & EPA Classification:
 - Label the liquid waste container with its exact constituents: e.g., "Acetonitrile (40%), Water (59%), Phosphoric Acid (<1%), **Dansyl-L-leucine cyclohexylammonium salt** (Trace)."
 - Assign the EPA Hazardous Waste Code D001 (Ignitable) due to the high concentration of flammable Acetonitrile[4].
- Final Disposal Execution:
 - Transfer sealed, properly labeled containers to your facility's central hazardous waste accumulation area.
 - Entrust final disposal to a licensed environmental waste contractor for high-temperature incineration, which safely destroys the fluorophore and the amine salt without environmental release[2].

Spill Response & Emergency Protocols

In the event of a powder spill during standard preparation, immediate and correct action is required to prevent widespread laboratory contamination.

- Causality: Dansyl-L-leucine is a fine, lightweight powder. Using a dry brush or broom will aerosolize the particles, leading to dangerous inhalation exposure and contaminating surrounding analytical equipment with a highly sensitive fluorescent dye.
- Protocol:
 - Don appropriate Personal Protective Equipment (PPE): nitrile gloves, safety goggles, and a lab coat[2].
 - Dampen a laboratory spill pad with water or a mild solvent (e.g., 70% ethanol) to suppress dust generation.
 - Gently wipe the spill from the outside perimeter moving inward.
 - Place all contaminated wipes and gloves into the solid hazardous waste container.
 - Wash the affected surface thoroughly with soap and water to remove any residual fluorophore[2].

References

- [3]Title: HPLC Method for Dansyl Amino Acids on Newcrom R1 | Source: SIELC Technologies | URL:[[Link](#)]
- [4]Title: Consolidated List of Chemicals Subject to EPCRA, CERCLA and Section 112(r) | Source: Environmental Protection Agency (EPA) | URL:[[Link](#)]

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